

3-Methoxypropyl DL-N-cbz-phenylglycinamide: Operational Disposal Guide

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Compound of Interest

Compound Name: 3-Methoxypropyl DL-N-cbz-phenylglycinamide

CAS No.: 1420800-12-9

Cat. No.: B1431602

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Executive Summary & Risk Profile

Objective: Safe, compliant disposal of **3-Methoxypropyl DL-N-cbz-phenylglycinamide** (CAS Registry Number not widely listed; treat as novel organic intermediate).

As a Senior Application Scientist, I emphasize that while this specific molecule is likely stable, its disposal must account for its functional moieties: the Cbz (carbobenzyloxy) protecting group, the phenylglycine backbone, and the methoxypropyl side chain. In the absence of a compound-specific EPA listing, this substance must be managed as Non-Listed Hazardous Organic Waste.

Critical Hazard Assessment:

- Physical State: Solid (white to off-white powder).
- Chemical Stability: Stable under ambient conditions.

- **Reactivity:** Amides are generally unreactive. However, the Cbz group is sensitive to strong acids (generating benzyl cations) and catalytic hydrogenation. Avoid mixing with strong mineral acids or active hydrogenation catalysts in waste streams.
- **Toxicity:** Treat as an Irritant (Skin/Eye/Respiratory). Due to the biological activity of phenylglycine derivatives, assume potential pharmacological activity.

Pre-Disposal Characterization (The "Self-Validating System")

Before disposal, you must validate the waste stream to prevent "unknown" classifications, which increase disposal costs and safety risks. Use this table to categorize your specific waste context.

Parameter	Condition A: Pure Solid	Condition B: Reaction Mixture	Condition C: TLC/Wash Waste
State	Dry Powder/Crystal	Liquid (Mother Liquor)	Dilute Solution
Primary Contaminants	None (Pure)	Unreacted 3-methoxypropylamine (Corrosive/Flammable)	Silica gel, mixed solvents
Disposal Stream	Solid Organic Waste	High-BTU Liquid Waste	Solid Waste (Silica) or Solvent Waste
Halogen Content	Non-Halogenated	Check Solvent (e.g., DCM?)	Check Solvent
Action	Double-bag; Label "Toxic Solid"	Segregate by solvent type	Evaporate (if allowed) or drum

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Scientist's Note: If this material is residual from a synthesis using 3-methoxypropylamine, be aware that the amine precursor is a Class 3 Flammable Liquid and Skin Corrosive (Cat 1A). If your waste contains significant unreacted amine, the waste stream must be flagged as Corrosive (pH > 12) and Flammable.

Step-by-Step Disposal Workflows

Protocol A: Disposal of Solid Substance (Pure or Crude)

Best for: Expired shelf-stock, failed recrystallization solids, or weighing boat residues.

- Personal Protective Equipment (PPE): Nitrile gloves (double gloving recommended), safety goggles, lab coat. Use a fume hood to avoid dust inhalation.
- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) jar or a dedicated "Solid Waste" fiber drum lined with a 6-mil polyethylene bag.
- Transfer: Transfer the solid carefully to avoid dust generation. Wipe the exterior of the primary container with a damp tissue; dispose of the tissue in the same bin.
- Labeling: Affix a hazardous waste label.
 - Constituents: **"3-Methoxypropyl DL-N-cbz-phenylglycinamide (99%)"**
 - Hazards: Check "Toxic" and "Irritant".
- Storage: Store in a cool, dry area away from oxidizers until pickup.

Protocol B: Disposal of Solution/Reaction Waste

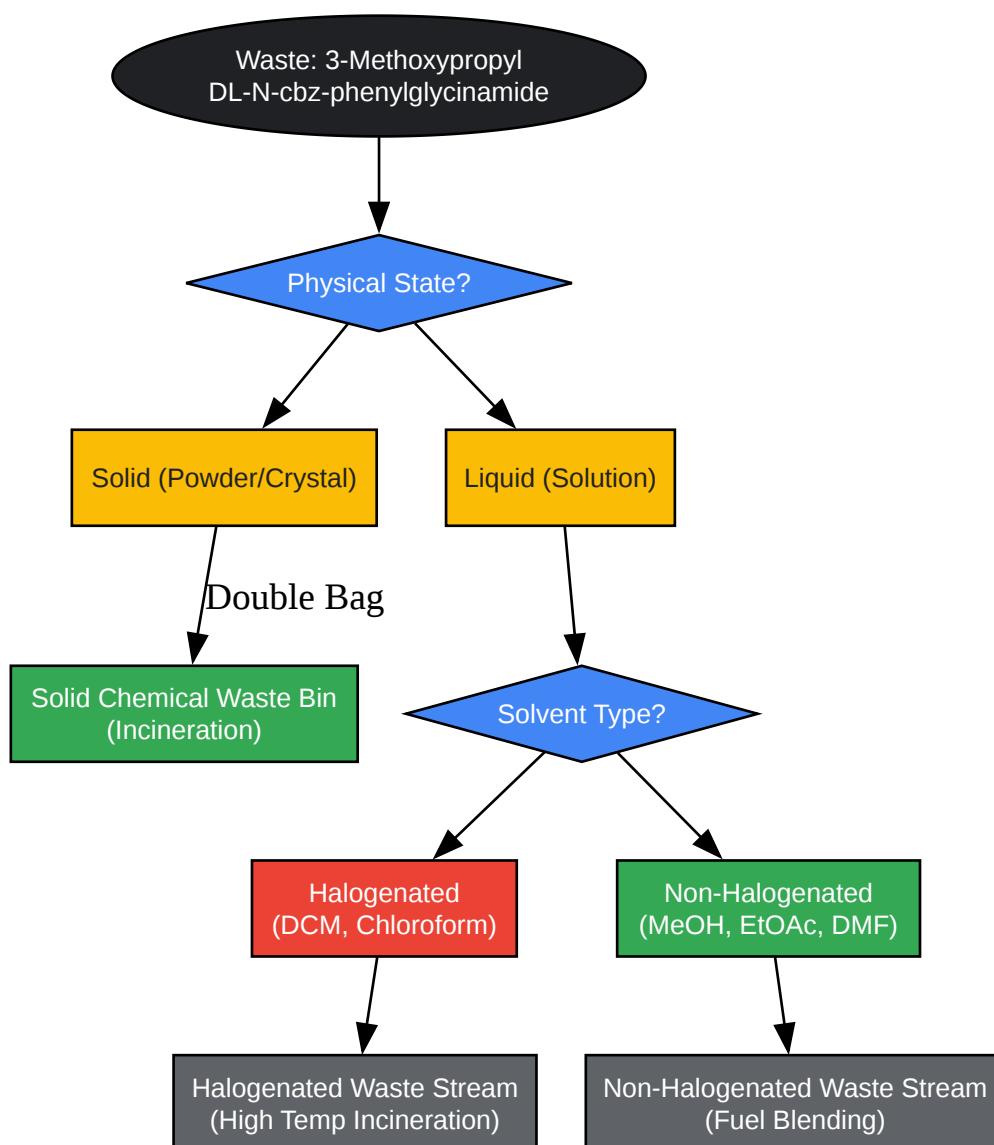
Best for: Mother liquors, filtrates, or rotary evaporator traps.

- Solvent Compatibility Check: Determine if your solvent system is Halogenated (e.g., Dichloromethane, Chloroform) or Non-Halogenated (e.g., Ethyl Acetate, Methanol, DMF).

- Segregation:
 - Do NOT mix with oxidizers (Nitric acid, Peroxides).
 - Do NOT mix with active hydrogenation catalysts (Pd/C, Raney Nickel) as the Cbz group can cleave, releasing toluene and potentially pressurizing the vessel with CO₂ if not vented.
- Bulking: Pour into the appropriate carboy (Halogenated vs. Non-Halogenated).
- Rinsing: Rinse the original glassware with a compatible solvent (e.g., acetone) and add the rinsate to the waste container.

Visualizing the Decision Logic

The following diagram illustrates the segregation logic required to ensure the chemical stability of the waste stream.



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Caption: Decision tree for segregating **3-Methoxypropyl DL-N-cbz-phenylglycinamide** based on physical state and solvent carrier.

Regulatory Framework & Compliance

EPA (RCRA) Classification

Since this specific molecule is not listed on the P-List (Acutely Hazardous) or U-List (Toxic) [1], it is classified by characteristic:

- Ignitability (D001): Only applicable if in a flammable solvent (Flash point < 60°C).

- Corrosivity (D002): Applicable only if the waste stream pH is < 2 or > 12.5 (possible if unreacted amine is present).
- Default Status: If solid and pure, it falls under Non-RCRA Regulated Chemical Waste in many jurisdictions, but best practice dictates incineration via a licensed hazardous waste contractor.

Destruction Method

The preferred destruction method for Cbz-protected amino acid derivatives is Incineration.

- Why? The high BTU value of the organic framework allows for efficient thermal destruction.
- Halogen Note: If the molecule contains no halogens (Cl, Br, F), it is eligible for Fuel Blending (cement kiln fuel), which is often more sustainable and cost-effective than standard incineration.

References

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